

Vanicoside E: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Vanicoside E

Cat. No.: B13916271

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Abstract

Vanicoside E, a phenylpropanoid ester of sucrose, has been identified as a constituent of several plant species within the Polygonaceae family. This technical guide provides a detailed overview of the discovery, natural sources, and physicochemical properties of **Vanicoside E**. It includes a comprehensive description of the experimental protocols for its isolation and structural elucidation, supported by spectroscopic data. Furthermore, this document summarizes the current knowledge on the biological activities of **Vanicoside E**, with a focus on its antioxidant and potential antitumor properties. All quantitative data are presented in structured tables for clarity and comparative analysis. Diagrams illustrating key experimental workflows are provided to facilitate understanding.

Discovery and Natural Sources

Vanicoside E was first isolated from the methanolic extract of the whole plant of *Polygonum hydropiper* L. (Polygonaceae).^[1] This plant, commonly known as water pepper, has a history of use in traditional medicine. Subsequent phytochemical investigations have also identified **Vanicoside E** in other related species, including *Polygonum pubescens*. The discovery was the result of bioassay-guided fractionation aimed at identifying compounds with potential biological activities.

Table 1: Natural Sources of **Vanicoside E**

Plant Species	Family	Plant Part	Reference
Polygonum hydropiper L.	Polygonaceae	Whole plant	[1]
Polygonum pubescens	Polygonaceae	Not specified	

Physicochemical Properties and Structure Elucidation

The structure of **Vanicoside E** was determined through extensive spectroscopic analysis, including 1D-NMR (^1H and ^{13}C), 2D-NMR (COSY, HSQC, HMBC) experiments, and Electrospray Ionization Mass Spectrometry (ESI-MS).[1]

Table 2: Physicochemical and Spectroscopic Data for **Vanicoside E**

Property	Data
Molecular Formula	$\text{C}_{51}\text{H}_{50}\text{O}_{22}$
Molecular Weight	1010.9 g/mol
^1H -NMR (CD_3OD , 500 MHz)	Data not available in the provided search results.
^{13}C -NMR (CD_3OD , 125 MHz)	Data not available in the provided search results.
ESI-MS	Data not available in the provided search results.

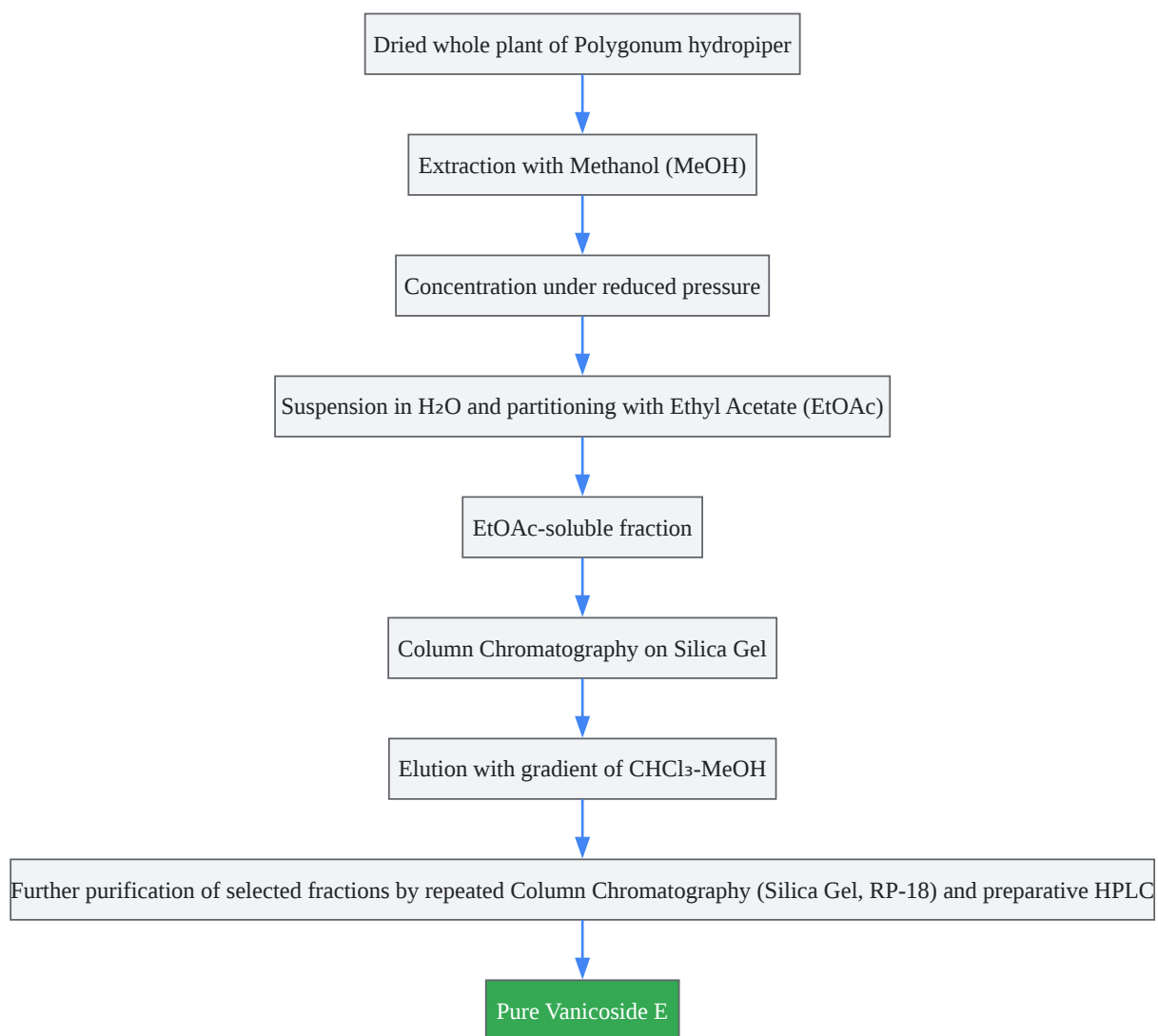
Note: Specific NMR and MS data were not available in the abstracts of the searched articles. Access to the full-text publications is required for this detailed information.

Experimental Protocols

Isolation of Vanicoside E from Polygonum hydropiper

The isolation of **Vanicoside E**, along with other phenylpropanoid esters, was achieved through a multi-step chromatographic process.[\[1\]](#)

Workflow for the Isolation of **Vanicoside E**



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Caption: General workflow for the isolation of **Vanicoside E**.

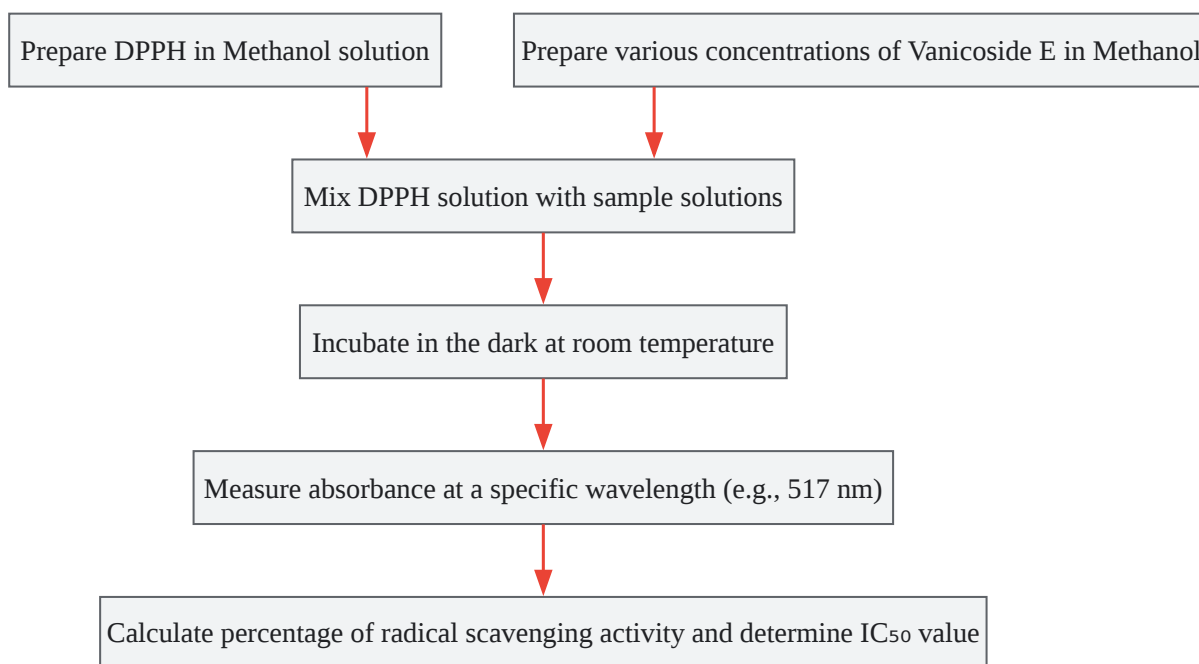
Methodology:

- **Extraction:** The dried and powdered whole plant of *Polygonum hydropiper* is extracted with methanol at room temperature.
- **Concentration and Fractionation:** The methanolic extract is concentrated under reduced pressure. The residue is then suspended in water and partitioned with ethyl acetate.
- **Chromatographic Separation:** The ethyl acetate soluble fraction is subjected to column chromatography on a silica gel column, eluting with a chloroform-methanol gradient.
- **Purification:** Fractions containing **Vanicoside E** are further purified by repeated column chromatography on silica gel and octadecylsilyl (ODS) silica gel, followed by preparative high-performance liquid chromatography (HPLC) to yield the pure compound.[\[1\]](#)

Antioxidant Activity Assay (DPPH Radical Scavenging)

The antioxidant activity of **Vanicoside E** was evaluated using the 1,1-diphenyl-2-picrylhydrazyl (DPPH) radical scavenging assay.[\[1\]](#)

Workflow for DPPH Radical Scavenging Assay



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References

- 1. New phenylpropanoid esters of sucrose from Polygonum hydropiper and their antioxidant activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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